

5-Propargylamino-3'-azidomethyl-dCTP chemical stability and storage

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Compound of Interest

Compound Name: 5-Propargylamino-3'-azidomethyl-dCTP

Cat. No.: B12426196

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An In-depth Technical Guide to the Chemical Stability and Storage of 5-Propargylamino-3'-azidomethyl-dCTP

For researchers, scientists, and professionals in drug development, understanding the stability and proper handling of critical reagents is paramount to ensuring experimental reproducibility and success. This guide provides a comprehensive overview of the chemical stability and recommended storage conditions for **5-Propargylamino-3'-azidomethyl-dCTP**, a modified nucleotide crucial for Next-Generation Sequencing (NGS) technologies.

Introduction to 5-Propargylamino-3'-azidomethyl-dCTP

5-Propargylamino-3'-azidomethyl-dCTP is a modified deoxycytidine triphosphate that plays a pivotal role as a reversible terminator in sequencing-by-synthesis NGS platforms.^[1] Its unique structure, featuring a propargylamino group at the 5th position of the cytosine base and an azidomethyl group at the 3'-hydroxyl position, enables the controlled, single-base incorporation by DNA polymerase.^[1] The 3'-O-azidomethyl group acts as a reversible block, which can be chemically cleaved to allow the next nucleotide to be incorporated.^[1] This controlled incorporation and subsequent detection are fundamental to the massive parallel sequencing capabilities of NGS. Given its critical function, maintaining the chemical integrity of this nucleotide is essential.

Chemical and Physical Properties

The stability of **5-Propargylamino-3'-azidomethyl-dCTP** is influenced by its chemical structure and physical form. It is typically supplied as a solution in water or a buffer, or as a solid.

Property	Description	Source
Molecular Formula	C13H20N7O13P3 (free acid)	[2] [3]
Molecular Weight	575.26 g/mol (free acid)	[3] [4]
Appearance	Liquid or a white to off-white solid	[3] [4]
Solubility	Soluble in water	[4]
Purity	Typically ≥ 95% as determined by HPLC	[2] [3]

Recommended Storage and Handling

Proper storage and handling are critical to prevent degradation and ensure the performance of **5-Propargylamino-3'-azidomethyl-dCTP**. The following tables summarize the recommended conditions based on supplier data sheets.

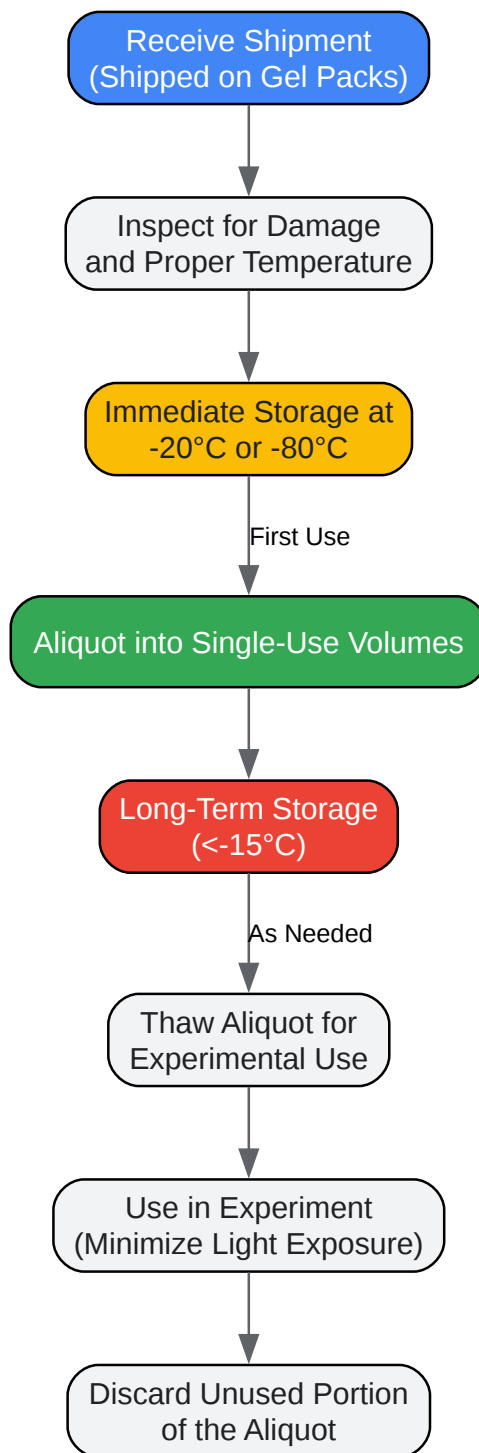
Storage Conditions

Supplier/Source	Recommended Temperature	Duration	Notes
AAT Bioquest	Freeze (<-15 °C)	6 months upon receiving	Minimize light exposure.[4]
Jena Bioscience	Store at -20 °C	12 months after date of delivery	Short-term exposure (up to 1 week cumulative) to ambient temperature is possible.[2]
MedChemExpress	-80°C for 6 months; -20°C for 1 month	Up to 6 months	Store sealed and away from moisture. [5]

Handling Guidelines

Guideline	Recommendation	Rationale
Light Exposure	Minimize exposure to light.	Protects the molecule from photodegradation.
Freeze-Thaw Cycles	Aliquot the solution upon first use to avoid repeated freeze-thaw cycles.	Repeated cycling can lead to degradation of the triphosphate chain and other modifications.[5]
Shipping	Typically shipped on gel packs.	Maintains a cool temperature during transit to prevent degradation.[2]
Short-term Stability	Some suppliers indicate stability for up to one week at ambient temperature.[2][6]	Provides a window for handling during experimental setup, but long-term storage at room temperature is not recommended.

Below is a workflow for the proper handling and storage of **5-Propargylamino-3'-azidomethyl-dCTP**.



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Recommended workflow for handling and storage.

Chemical Stability Profile

While comprehensive, peer-reviewed studies on the chemical stability of **5-Propargylamino-3'-azidomethyl-dCTP** are not readily available in the public domain, the information from manufacturers provides key insights:

- **Temperature Sensitivity:** The primary degradation pathway for nucleotides is the hydrolysis of the triphosphate chain, which is accelerated by higher temperatures and acidic conditions. Storing at or below -20°C is essential to minimize this process.[2][5]
- **Light Sensitivity:** Although not as pronounced as with fluorescently labeled nucleotides, it is good practice to minimize light exposure to prevent any potential photochemical reactions involving the propargyl and azido groups.[4]
- **pH Stability:** For solutions, a pH of around 7.5 is often used, which is close to physiological pH and helps maintain the stability of the triphosphate group.[6]

Generalized Experimental Protocol for Stability Assessment

The following is a generalized protocol for assessing the stability of a nucleotide analog like **5-Propargylamino-3'-azidomethyl-dCTP**. This is a representative methodology and not based on a specific cited experiment for this compound.

Objective: To determine the degradation rate of **5-Propargylamino-3'-azidomethyl-dCTP** under various storage conditions.

Methodology: High-Performance Liquid Chromatography (HPLC) is the method of choice for separating the parent compound from its degradation products.

Materials:

- **5-Propargylamino-3'-azidomethyl-dCTP** solution of known concentration.
- HPLC system with a suitable detector (e.g., UV-Vis).
- A reverse-phase C18 column.

- Mobile phase buffers (e.g., a gradient of triethylammonium acetate and acetonitrile).
- Incubators or water baths for controlled temperature studies.
- pH meter and various buffers for pH stability studies.

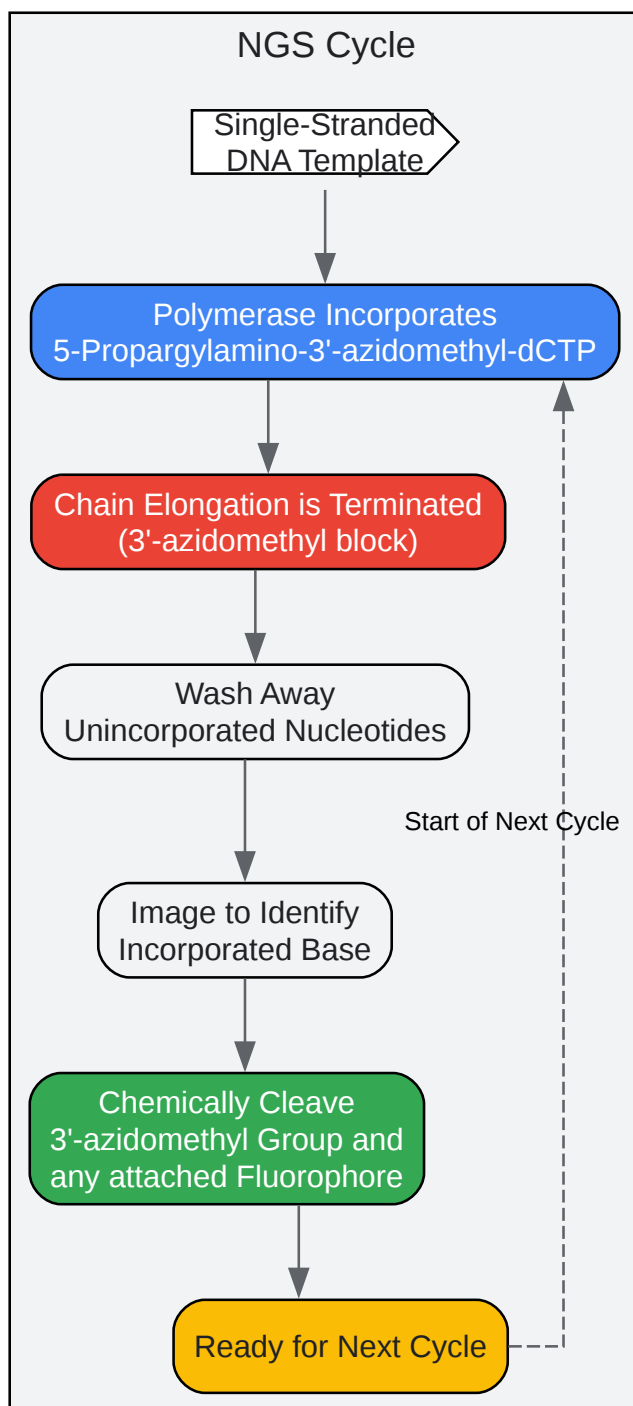
Procedure:

- Establish a Baseline: Immediately upon receiving and preparing the stock solution, run an initial HPLC analysis to determine the purity and retention time of the intact **5-Propargylamino-3'-azidomethyl-dCTP**. This serves as the time-zero reference.
- Sample Preparation: Aliquot the stock solution into multiple vials for each test condition (e.g., different temperatures: -80°C, -20°C, 4°C, and room temperature).
- Incubation: Place the vials under the specified storage conditions.
- Time-Point Analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months, 12 months), retrieve an aliquot from each condition.
- HPLC Analysis: Analyze the samples by HPLC. The percentage of the intact compound can be calculated from the peak area of the parent compound relative to the total peak area of all related species.
- Data Analysis: Plot the percentage of intact **5-Propargylamino-3'-azidomethyl-dCTP** against time for each condition to determine the degradation kinetics.

Role in Next-Generation Sequencing (NGS)

The stability of **5-Propargylamino-3'-azidomethyl-dCTP** is crucial for its function in the sequencing-by-synthesis workflow of NGS. Any degradation can lead to failed incorporations, incomplete chain termination, or issues with the subsequent cleavage of the blocking group, all of which would compromise the sequencing data.

The diagram below illustrates the simplified role of this modified nucleotide in a single cycle of NGS.



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